

GHS hazard classification of 2-Chloro-3-methoxy-5-nitropyridine

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Compound of Interest

Compound Name: 2-Chloro-3-methoxy-5-nitropyridine

Cat. No.: B1323517

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An In-depth Technical Guide on the GHS Hazard Classification of **2-Chloro-3-methoxy-5-nitropyridine**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) hazard classification for **2-Chloro-3-methoxy-5-nitropyridine** (CAS No: 75711-00-1). The information is intended for researchers, scientists, and professionals in drug development to ensure safe handling and use of this compound.

Physicochemical Properties

A summary of the key physicochemical properties of **2-Chloro-3-methoxy-5-nitropyridine** is presented in the table below. These properties are essential for understanding the compound's behavior and potential exposure routes.

Property	Value	Source
Molecular Formula	C6H5ClN2O3	PubChem
Molecular Weight	188.57 g/mol	PubChem[1]
Appearance	Yellow crystalline solid	Chemical Supplier Data
Melting Point	104-106 °C	Chemical Supplier Data[2]
Boiling Point	Not available	-
Solubility	Soluble in organic solvents such as methanol and dichloromethane; slightly soluble in water.	Chemical Supplier Data[2]

GHS Hazard Classification

2-Chloro-3-methoxy-5-nitropyridine has been classified under the GHS framework based on its potential health hazards. The following table summarizes its classification, corresponding hazard statements, and pictograms.

Hazard Class	Hazard Category	GHS Pictogram	Signal Word	Hazard Statement (H-Code)
Acute Toxicity, Oral	Category 4	Exclamation Mark	Warning	H302: Harmful if swallowed[2]
Acute Toxicity, Dermal	Category 4	Exclamation Mark	Warning	H312: Harmful in contact with skin[2]
Skin Corrosion/Irritation	Category 2	Exclamation Mark	Warning	H315: Causes skin irritation[2]
Serious Eye Damage/Eye Irritation	Category 2A	Exclamation Mark	Warning	H319: Causes serious eye irritation[2]
Acute Toxicity, Inhalation	Category 4	Exclamation Mark	Warning	H332: Harmful if inhaled[2]
Specific Target Organ Toxicity (Single Exposure)	Category 3	Exclamation Mark	Warning	H335: May cause respiratory irritation[2]

Precautionary Statements

The precautionary statements provide recommended measures to minimize or prevent adverse effects resulting from exposure to **2-Chloro-3-methoxy-5-nitropyridine**.

Type	P-Code	Precautionary Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.[3]
P264	Wash skin thoroughly after handling.[2]	
P270	Do not eat, drink or smoke when using this product.[4]	
P271	Use only outdoors or in a well-ventilated area.[3]	
P280	Wear protective gloves/ protective clothing/ eye protection/ face protection.[3]	
Response	P301 + P317	IF SWALLOWED: Get medical help.[2]
P302 + P352	IF ON SKIN: Wash with plenty of soap and water.[2]	
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[2]	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]	
P317	Get medical help.	
P319	Get medical help if you feel unwell.[2]	
P321	Specific treatment (see supplemental first aid instructions on this label).[2]	

P330	Rinse mouth.[2]	
P332 + P317	If skin irritation occurs: Get medical help.[2]	
P337 + P317	If eye irritation persists: Get medical help.[2]	
P362 + P364	Take off contaminated clothing and wash it before reuse.[2]	
Storage	P403 + P233	Store in a well-ventilated place. Keep container tightly closed.[2]
P405	Store locked up.[2]	
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.[2]

Experimental Protocols & Methodologies

Detailed experimental protocols for the GHS classification of **2-Chloro-3-methoxy-5-nitropyridine** are not publicly available. The classification is typically based on a combination of existing data, computational models, and, where necessary, experimental testing according to established guidelines from organizations such as the OECD (Organisation for Economic Co-operation and Development).

The general process for hazard classification involves:

- **Data Collection:** Gathering all available information on the substance's properties, including results from in vivo and in vitro studies, physicochemical data, and human experience.
- **Weight of Evidence Analysis:** Evaluating the quality and consistency of the data to determine the intrinsic hazards.
- **Comparison with GHS Criteria:** Matching the evaluated data against the specific criteria for each hazard class and category as defined in the GHS Purple Book.

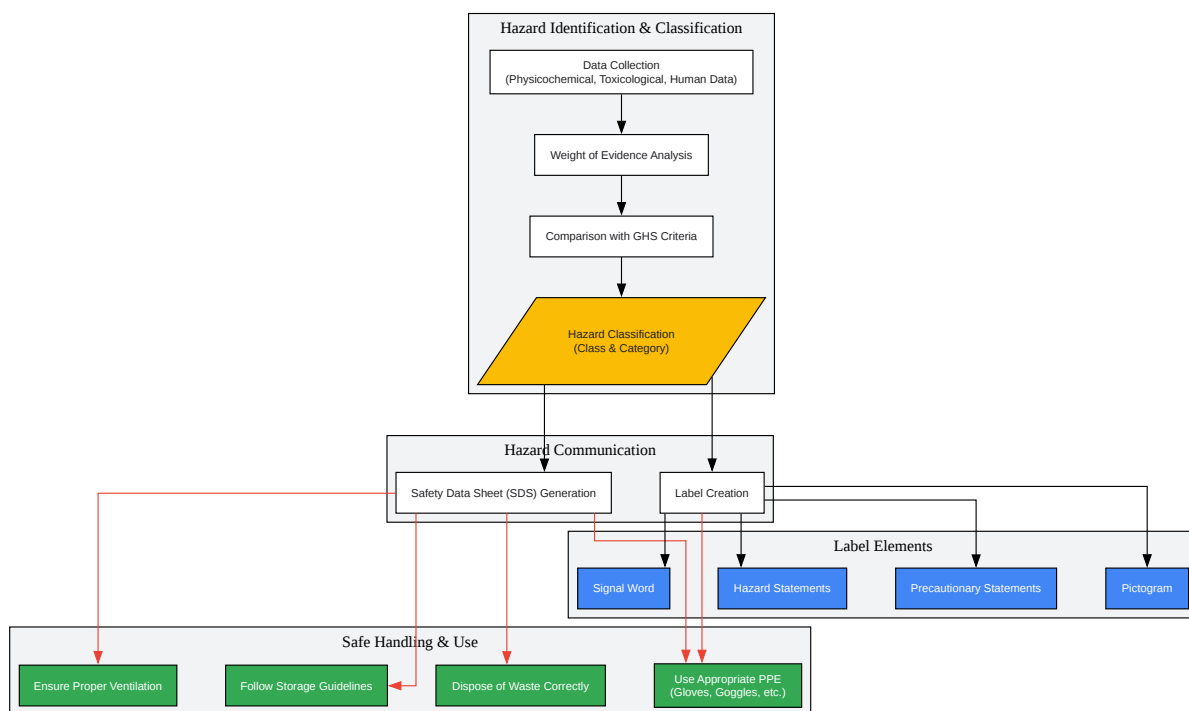
Signaling Pathways and Toxicological Mechanisms

The specific molecular mechanisms and signaling pathways for the toxicity of **2-Chloro-3-methoxy-5-nitropyridine** have not been extensively elucidated in publicly accessible literature. However, studies on related nitropyridine derivatives suggest that their toxicity may be linked to their chemical structure, which can interact with biological macromolecules. For some nitropyridines, mechanisms involving oxidative stress or interaction with DNA have been proposed, particularly in microbiological systems. Further research is needed to determine the precise toxicological pathways relevant to human health.

Visualizations

GHS Hazard Assessment Workflow

The following diagram illustrates the logical workflow for GHS hazard identification and subsequent safety communication for a chemical substance like **2-Chloro-3-methoxy-5-nitropyridine**.

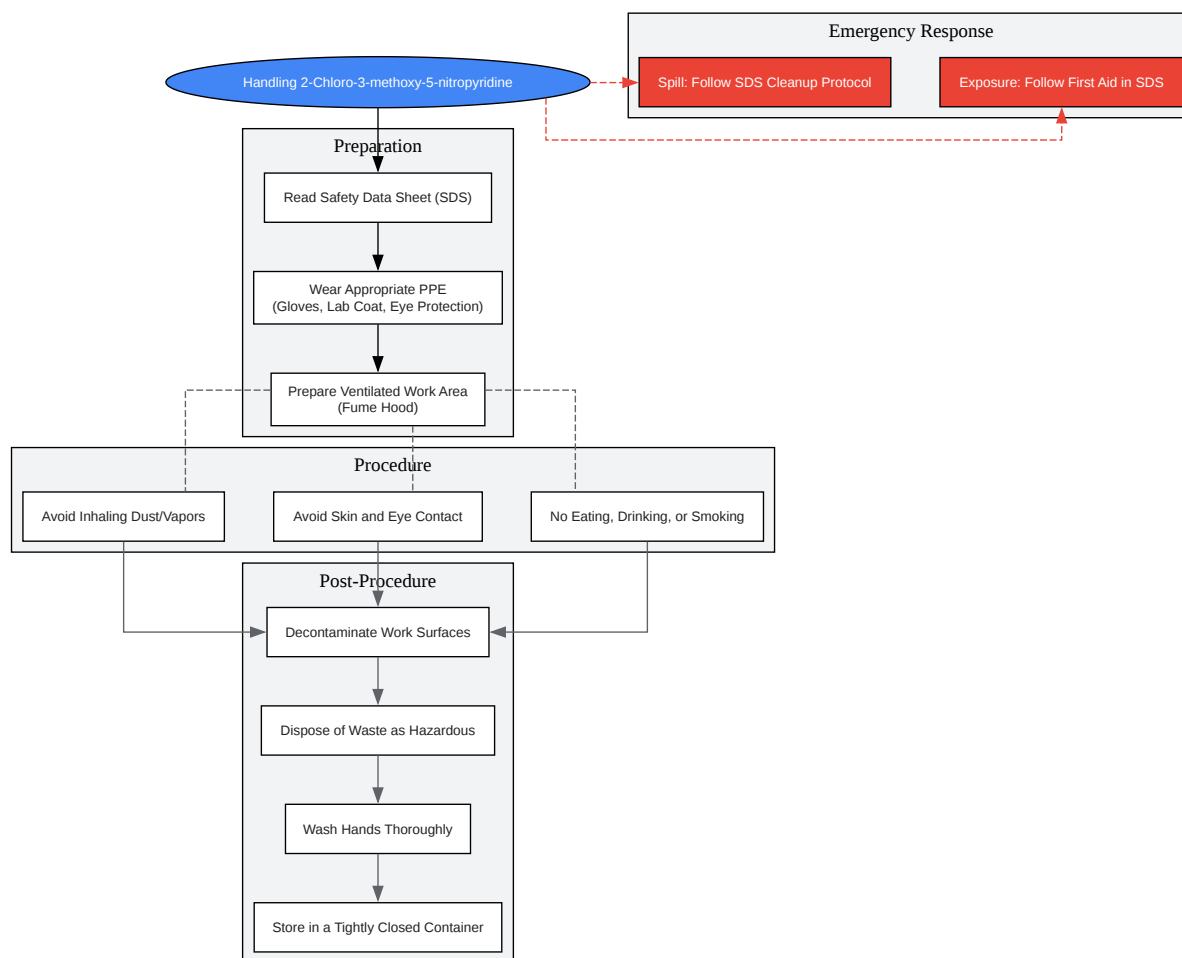


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Caption: Logical workflow for GHS hazard assessment and communication.

Safe Handling Protocol

This diagram outlines the essential steps for the safe handling of **2-Chloro-3-methoxy-5-nitropyridine** in a laboratory setting, based on its GHS classification.



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Caption: Safe handling protocol for laboratory use.

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